

# Sulfo-Cyanine3 NHS Ester: A Technical Guide for Labeling Primary Amines

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## Compound of Interest

Compound Name: Sulfo-Cyanine3 NHS ester

Cat. No.: B611059

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This in-depth technical guide provides a comprehensive overview of Sulfo-Cyanine3 (Sulfo-Cy3) NHS ester, a fluorescent dye widely used for labeling primary amines in biomolecules. This document details the core properties of the dye, experimental protocols for conjugation, and key applications in research and drug development.

## Core Concepts and Properties

Sulfo-Cy3 NHS ester is a water-soluble, amine-reactive fluorescent dye belonging to the cyanine family.<sup>[1][2]</sup> The N-hydroxysuccinimide (NHS) ester functional group readily reacts with primary amino groups (-NH<sub>2</sub>), such as those found on the side chains of lysine residues in proteins and amine-modified oligonucleotides, to form a stable covalent amide bond.<sup>[3][4]</sup> This reaction is most efficient under slightly basic conditions, typically at a pH of 8.3-8.5.<sup>[4][5]</sup>

The inclusion of sulfonate groups (SO<sub>3</sub><sup>-</sup>) in its structure renders Sulfo-Cy3 highly soluble in aqueous solutions, eliminating the need for organic co-solvents in many labeling reactions.<sup>[1][6]</sup> This property is particularly advantageous when working with proteins that are prone to denaturation or have low solubility in the presence of organic solvents.<sup>[1][6]</sup> The dye is known for its bright fluorescence, high photostability, and pH insensitivity across a broad range (pH 4-10), making it a versatile tool for various biological applications.<sup>[3][7][8]</sup>

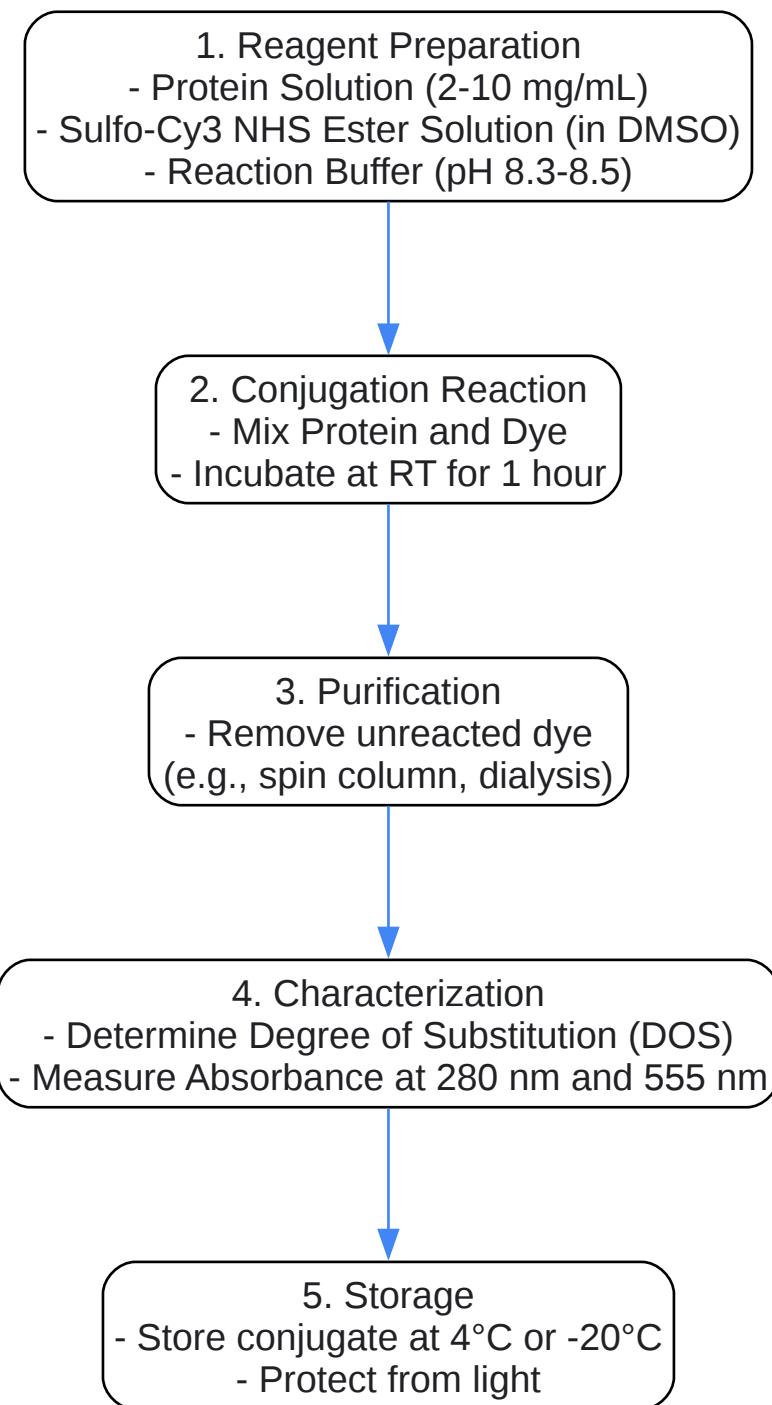
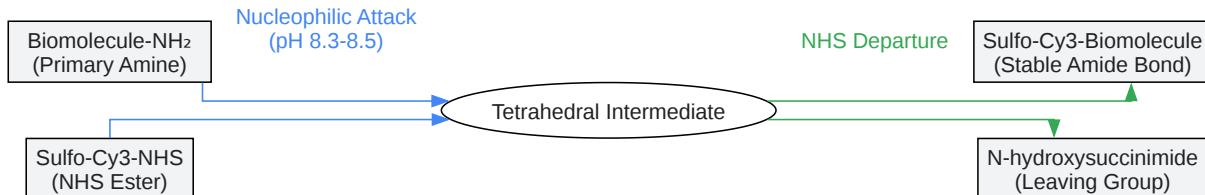
## Spectral and Physicochemical Properties

A summary of the key quantitative data for **Sulfo-Cyanine3 NHS ester** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Excitation Maximum ( $\lambda_{\text{ex}}$ )	~555 nm	[9][10]
Emission Maximum ( $\lambda_{\text{em}}$ )	~570 nm	[9][11]
Molar Extinction Coefficient	~150,000 $\text{cm}^{-1}\text{M}^{-1}$	[10]
Quantum Yield	~0.1	[6]
Molecular Weight	~735.80 g/mol (sodium salt)	[6]
Molecular Formula	$\text{C}_{34}\text{H}_{38}\text{N}_3\text{NaO}_{10}\text{S}_2$	[6]
Solubility	High in water, DMSO, DMF	[6][10]

## Reaction Mechanism and Experimental Workflow

The fundamental principle behind labeling with Sulfo-Cy3 NHS ester is the nucleophilic attack of a primary amine on the carbonyl group of the NHS ester, leading to the formation of a stable amide linkage and the release of N-hydroxysuccinimide.



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